Spectroscopic Characterization of Perindoprilat Lactam A: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Perindoprilat Lactam A*
CAS No.:	*129970-99-6*
Cat. No.:	*B583969*

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An In-depth Guide for Drug Development Professionals and Scientists on the Spectroscopic Analysis of a Key Perindopril Impurity.

Introduction

Perindoprilat Lactam A, identified as Perindopril EP Impurity C, is a significant process and degradation impurity in the synthesis and formulation of perindopril, a widely used angiotensin-converting enzyme (ACE) inhibitor.[1][2][3][4] The rigorous identification and characterization of such impurities are paramount in drug development and manufacturing to ensure the safety, efficacy, and quality of the final pharmaceutical product. This technical guide provides a comprehensive overview of the spectroscopic data for **Perindoprilat Lactam A**, focusing on Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While complete, raw spectroscopic data is often proprietary to commercial suppliers of reference standards, this guide will synthesize the available information and provide expert insights into the expected spectral features and the methodologies for their acquisition and interpretation.

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Perindoprilat Lactam A is chemically defined as (2S)-2-[(3S,5aS,9aS,10aS)-3-methyl-1,4-dioxodecahydropyrazino[1,2-a]indol-2(1H)-yl]pentanoic acid.[1][3][5] Its formation can occur through intramolecular lactamization and oxidative processes during the synthesis or storage of perindopril.[2] Understanding its spectroscopic signature is crucial for its detection and quantification in perindopril active pharmaceutical ingredients (APIs) and finished drug products.

Molecular Structure and Properties

A clear understanding of the molecular structure of **Perindoprilat Lactam A** is fundamental to interpreting its spectroscopic data.

Property	Value	Source
Chemical Formula	$C_{17}H_{26}N_2O_4$	[1][6][7]
Molecular Weight	322.4 g/mol	[1][6][7]
CAS Number	129970-99-6	[1][6][7]
IUPAC Name	(2S)-2-[(3S,5aS,9aS,10aS)-3-methyl-1,4-dioxo-5a,6,7,8,9,9a,10,10a-octahydro-3H-pyrazino[1,2-a]indol-2-yl]pentanoic acid	[7]
Synonyms	Perindopril EP Impurity C, Perindopril USP Related Compound C, Perindopril (10aS)-Dione Acid	[1][3]

Below is a diagram illustrating the chemical structure of **Perindoprilat Lactam A**.

Caption: Chemical structure of **Perindoprilat Lactam A**.

Spectroscopic Analysis Workflow

The structural elucidation and confirmation of **Perindoprilat Lactam A** rely on a combination of spectroscopic techniques. The typical workflow for analyzing a pharmaceutical impurity

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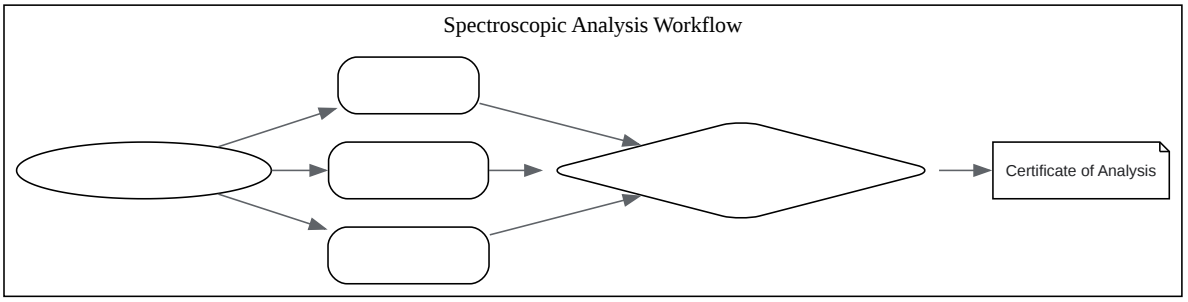
reference standard is outlined below.



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Caption: General workflow for spectroscopic analysis of a pharmaceutical impurity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules. For **Perindoprilat Lactam A**, both ^{1}H and ^{13}C NMR would be essential.

^{1}H NMR Spectroscopy

Experimental Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of **Perindoprilat Lactam A** reference standard in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or D_2O). The choice of solvent is critical to avoid overlapping signals with the analyte protons.
- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion and resolution.
- Acquisition: Acquire a standard one-dimensional ^{1}H NMR spectrum. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.

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- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts are typically referenced to an internal standard like tetramethylsilane (TMS).

Expected ^{1}H NMR Spectral Features: Based on the structure of **Perindoprilat Lactam A**, the ^{1}H NMR spectrum is expected to show distinct signals for the various protons present in the molecule:

- Aliphatic Protons: A complex region of overlapping multiplets for the numerous CH and CH_2 groups in the octahydroindole and pentanoic acid moieties.
- Methyl Protons: A distinct doublet for the methyl group on the pyrazino-indole ring system and a triplet for the terminal methyl group of the pentanoic acid side chain.
- Methine Protons: Several downfield methine proton signals, particularly those adjacent to nitrogen atoms and carbonyl groups.
- Carboxylic Acid Proton: A broad singlet, which may be exchangeable with D_2O, corresponding to the carboxylic acid proton.

^{13}C NMR Spectroscopy

Experimental Protocol:

- Sample Preparation: A more concentrated sample (20-50 mg) is typically required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.
- Instrument: A high-field NMR spectrometer equipped with a broadband probe.
- Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each unique carbon atom. DEPT (Distortionless Enhancement by Polarization Transfer) experiments (DEPT-90 and DEPT-135) are invaluable for distinguishing between CH, CH_2, and CH_3 groups.
- Data Processing: Similar processing steps as for ^{1}H NMR are applied.

Expected ^{13}C NMR Spectral Features: The ^{13}C NMR spectrum will provide complementary information to the ^{1}H NMR spectrum:

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- Carbonyl Carbons: Two downfield signals corresponding to the two amide carbonyl carbons and one signal for the carboxylic acid carbonyl carbon.
- Aliphatic Carbons: A series of signals in the upfield region for the various sp^3-hybridized carbons of the fused ring system and the pentanoic acid chain.
- Methyl Carbons: Two distinct upfield signals for the two methyl groups.

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.

Experimental Protocol:

- Sample Introduction: The sample is typically introduced into the mass spectrometer via direct infusion or coupled with a liquid chromatography (LC) system (LC-MS). LC-MS is particularly useful for analyzing impurities in a complex mixture.
- Ionization Technique: Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like **Perindoprilat Lactam A** and is commonly used in both positive and negative ion modes.
- Mass Analyzer: High-resolution mass spectrometry (HRMS), using analyzers such as Time-of-Flight (TOF) or Orbitrap, provides highly accurate mass measurements, allowing for the determination of the elemental composition.
- Tandem Mass Spectrometry (MS/MS): Fragmentation of the parent ion is induced to obtain structural information.

Expected Mass Spectral Data:

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Parameter	Expected Value
Molecular Formula	$C_{17}H_{26}N_2O_4$
Monoisotopic Mass	322.18926 Da
$[M+H]^+$ (Positive Ion Mode)	m/z 323.1965
$[M-H]^-$ (Negative Ion Mode)	m/z 321.1820

The MS/MS spectrum would be expected to show characteristic fragmentation patterns, such as the loss of the pentanoic acid side chain or cleavages within the fused ring system, providing further structural confirmation.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule.

Experimental Protocol:

- Sample Preparation: For solid samples, Attenuated Total Reflectance (ATR) is a common and convenient technique that requires minimal sample preparation. A small amount of the solid sample is placed directly on the ATR crystal.
- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition: The IR spectrum is typically recorded over the range of 4000-400 cm^{-1}.
- Data Processing: The resulting interferogram is Fourier-transformed to produce the IR spectrum.

Expected IR Spectral Features:

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Functional Group	Expected Wavenumber (cm^{-1})
O-H stretch (Carboxylic Acid)	3300-2500 (broad)
C-H stretch (Aliphatic)	3000-2850
C=O stretch (Amide)	~1680-1630
C=O stretch (Carboxylic Acid)	~1710
N-H bend (Amide)	~1550
C-N stretch	~1200

The presence of these characteristic absorption bands would be consistent with the structure of **Perindoprilat Lactam A**.

Conclusion

The comprehensive spectroscopic characterization of **Perindoprilat Lactam A** is a critical component of quality control in the pharmaceutical industry. While access to raw spectral data is often limited to commercial reference standards, a thorough understanding of the expected NMR, MS, and IR spectral features, as described in this guide, provides researchers and drug development professionals with the necessary knowledge to confidently identify and quantify this impurity. The application of the described analytical workflows and the interpretation of the resulting data are essential for ensuring the safety and efficacy of perindopril-containing medications.

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